

In Vitro Anthelmintic Spectrum of Pyrantel Pamoate: A Technical Guide

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This technical guide provides an in-depth overview of the in vitro anthelmintic spectrum of **pyrantel pamoate**, a widely used nicotinic acetylcholine receptor agonist. The document summarizes quantitative efficacy data, details experimental protocols for assessing anthelmintic activity, and illustrates key biological and experimental workflows.

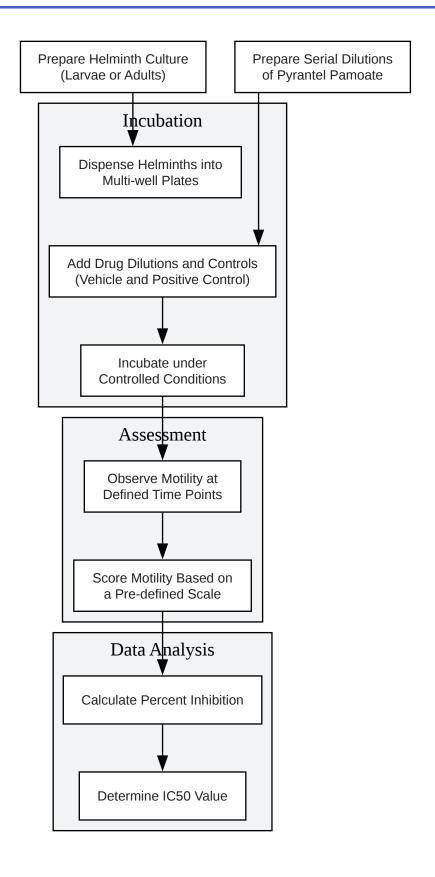
Core Mechanism of Action

Pyrantel pamoate is a depolarizing neuromuscular blocking agent.[1] It functions by mimicking the action of acetylcholine (ACh), a neurotransmitter that triggers muscle contraction. Pyrantel binds to and activates nicotinic acetylcholine receptors (nAChRs) on the muscle cells of susceptible nematodes.[1] Unlike ACh, which is rapidly hydrolyzed by acetylcholinesterase, pyrantel is resistant to this enzymatic degradation, leading to prolonged receptor activation, sustained muscle contraction, and ultimately, spastic paralysis of the worm.[1] The paralyzed helminths lose their grip on the intestinal wall and are expelled from the host's body through natural peristaltic action.[1]

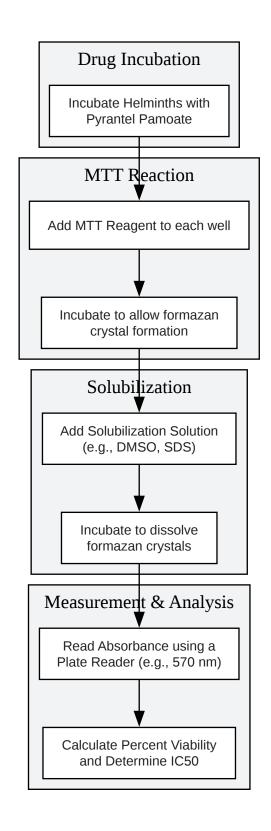












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